

Personal protective equipment for handling 3,7-Dimethyl-1-octanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,7-Dimethyl-1-octanol

Cat. No.: B1312419

[Get Quote](#)

Essential Safety and Handling Guide for 3,7-Dimethyl-1-octanol

This guide provides critical safety, operational, and disposal protocols for handling **3,7-Dimethyl-1-octanol**, ensuring the safety of laboratory personnel and compliance with standard safety procedures.

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety when handling **3,7-Dimethyl-1-octanol**, the use of appropriate Personal Protective Equipment is mandatory.^[1]

Body Part	Personal Protective Equipment	Standard/Specification
Eyes/Face	Tightly fitting safety goggles with side-shields or chemical splash goggles.	Conforming to EN 166 (EU) or NIOSH (US).[2][3]
Skin	Chemically resistant gloves (e.g., nitrile or neoprene) and a lab coat or chemical-resistant apron.[1][2][4]	Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374.[2]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator may be necessary if there is a risk of generating aerosols, mists, or vapors, or if irritation is experienced.[1][2][3]	Not typically required with adequate ventilation.
Body	Wear suitable protective clothing. An easily accessible water source or safety shower should be nearby.[2]	

Quantitative Data

The following table summarizes key quantitative data for **3,7-Dimethyl-1-octanol**.

Property	Value
Molecular Formula	C ₁₀ H ₂₂ O[4]
Molecular Weight	158.28 g/mol [4]
Appearance	Colorless liquid[5]
Boiling Point	98-99°C at 9 mmHg[4][5]
Flash Point	97 °C / 206.6 °F (closed cup)[3][4]
Density	0.828 g/mL at 20 °C[4][5]
Vapor Density	5.4 (vs air)[5]
Solubility	Insoluble in water.[5] Soluble in ethanol and most non-volatile oils.[5]

Operational Plan: Safe Handling Procedure

Adherence to a strict operational plan is mandatory to prevent accidents and exposure.

1. Preparation and Engineering Controls:

- Ensure the handling area is well-ventilated.[2][4]
- An eyewash station and safety shower must be in close proximity to the workstation.[2][3]
- Remove all sources of ignition as the substance is a combustible liquid. Use non-sparking tools.[2]

2. Handling the Chemical:

- Avoid contact with skin and eyes.[2][3][4]
- Do not breathe mist, gas, or vapors.[2][3][4]
- Wash hands thoroughly after handling.[2][4]
- Store the container tightly closed in a dry, cool, and well-ventilated place.[2][4]

3. In Case of Accidental Release:

- Evacuate personnel to a safe area.[\[2\]](#)
- Wear appropriate PPE as detailed above.[\[2\]](#)
- For small spills, absorb the material with an inert absorbent such as sand, vermiculite, or a universal absorbent pad.[\[1\]](#)[\[3\]](#)
- Collect the absorbed material and place it in a labeled hazardous waste container.[\[1\]](#)[\[4\]](#)
- For large spills, evacuate the area and contact the institution's emergency response team immediately.[\[1\]](#)

Disposal Plan

Proper disposal of **3,7-Dimethyl-1-octanol** and its waste is crucial to prevent environmental contamination.

1. Waste Classification:

- This chemical may be toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[3\]](#) It should be treated as hazardous waste.

2. Disposal of Contaminated Materials:

- Dispose of the chemical and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Adhered or collected material should be promptly disposed of.[\[2\]](#) Do not dispose of the material down the drain.[\[2\]](#)

3. Container Disposal:

- Dispose of empty containers as unused product.[\[2\]](#)[\[4\]](#) Do not reuse containers.[\[2\]](#)[\[4\]](#)

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **3,7-Dimethyl-1-octanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. fishersci.com [fishersci.com]
- 4. sds.metasci.ca [sds.metasci.ca]
- 5. 3,7-dimethyl-1-octanol [chembk.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3,7-Dimethyl-1-octanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1312419#personal-protective-equipment-for-handling-3-7-dimethyl-1-octanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com